

1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate molecular weight

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Compound of Interest

Compound Name: 1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate

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An In-depth Technical Guide on 1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate

This technical guide provides a comprehensive overview of **1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate**, a key intermediate in organic synthesis and drug discovery. The document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its properties, synthesis, and applications.

Core Molecular Properties

1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate is a derivative of piperidine-2-carboxylic acid, also known as pipecolic acid. It features a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom and a methyl ester at the carboxyl group of the second position. This structure makes it a valuable chiral building block in the synthesis of more complex molecules.

Property	Value
Molecular Formula	C ₁₂ H ₂₁ NO ₄
Molecular Weight	243.30 g/mol
IUPAC Name	1-(tert-butyl) 2-methyl piperidine-1,2-dicarboxylate
Common Synonyms	N-Boc-pipecolic acid methyl ester, 1-(tert-Butoxycarbonyl)piperidine-2-carboxylic acid methyl ester
Appearance	Typically a colorless oil or a low-melting solid
Solubility	Soluble in organic solvents such as dichloromethane, ethyl acetate, and methanol

Synthesis and Experimental Protocols

The synthesis of **1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate** generally involves a two-step process starting from piperidine-2-carboxylic acid (pipecolic acid). The first step is the protection of the secondary amine with a tert-butoxycarbonyl (Boc) group, followed by the esterification of the carboxylic acid.

Step 1: N-Boc Protection of Piperidine-2-carboxylic acid

This procedure involves the reaction of piperidine-2-carboxylic acid with di-tert-butyl dicarbonate (Boc)₂O in the presence of a base.

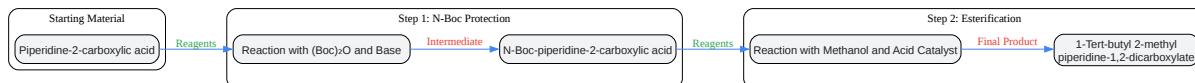
- Materials: Piperidine-2-carboxylic acid, Di-tert-butyl dicarbonate ((Boc)₂O), Sodium hydroxide (NaOH), Dioxane, Water.
- Procedure:
 - Dissolve piperidine-2-carboxylic acid in an aqueous solution of sodium hydroxide.
 - To this solution, add a solution of di-tert-butyl dicarbonate in dioxane dropwise at 0-5 °C.
 - Allow the reaction mixture to warm to room temperature and stir overnight.

- Acidify the mixture with a cold aqueous solution of a weak acid (e.g., citric acid or KHSO_4) to pH 2-3.
- Extract the product with an organic solvent like ethyl acetate.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain N-Boc-piperidine-2-carboxylic acid.

Step 2: Esterification of N-Boc-piperidine-2-carboxylic acid

The resulting N-protected amino acid is then esterified to yield the final product.

- Materials: N-Boc-piperidine-2-carboxylic acid, Methanol (MeOH), Thionyl chloride (SOCl_2) or a carbodiimide coupling agent (e.g., EDC) with DMAP.
- Procedure (using Thionyl Chloride):
 - Dissolve N-Boc-piperidine-2-carboxylic acid in methanol at 0 °C.
 - Add thionyl chloride dropwise to the solution while maintaining the temperature at 0 °C.
 - Stir the reaction mixture at room temperature for several hours until the reaction is complete (monitored by TLC).
 - Remove the solvent under reduced pressure.
 - Dissolve the residue in an organic solvent and wash with a saturated aqueous solution of sodium bicarbonate to neutralize any remaining acid.
 - Wash with brine, dry the organic layer over anhydrous sodium sulfate, and concentrate to give **1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate**. Purification can be achieved by column chromatography if necessary.

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General synthesis workflow for **1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate**.

Applications in Research and Drug Development

Piperidine derivatives are prevalent scaffolds in medicinal chemistry due to their favorable physicochemical properties and their presence in numerous natural products and synthetic drugs. **1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate** serves as a versatile chiral building block for the synthesis of a wide range of biologically active compounds.

The N-Boc protecting group allows for selective reactions at other positions of the piperidine ring, and it can be easily removed under acidic conditions to liberate the secondary amine for further functionalization. The methyl ester at the 2-position can be hydrolyzed to the corresponding carboxylic acid or can participate in various coupling reactions.

This compound and its analogs are key intermediates in the synthesis of:

- Enzyme inhibitors: The piperidine scaffold can mimic the transition states of various enzymatic reactions.
- Receptor agonists and antagonists: The rigid conformational structure of the piperidine ring is ideal for specific binding to receptors.
- Antiviral and anticancer agents: Many complex natural products with these activities contain substituted piperidine rings.

In conclusion, **1-Tert-butyl 2-methyl piperidine-1,2-dicarboxylate** is a valuable synthetic intermediate with significant applications in the development of novel therapeutics. Its well-

defined structure and reactivity make it an essential tool for medicinal chemists and organic synthesis researchers.

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